

(5-Bromo-2-fluorophenyl)methanethiol

molecular weight

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Compound of Interest

Compound Name: (5-Bromo-2-fluorophenyl)methanethiol

Cat. No.: B13262606

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Technical Whitepaper: Physicochemical Profiling and Synthetic Utility of **(5-Bromo-2-fluorophenyl)methanethiol**

Executive Summary

In modern drug discovery and materials science, the strategic selection of multi-functionalized building blocks dictates the efficiency of downstream synthesis. **(5-Bromo-2-fluorophenyl)methanethiol** (CAS: 1526753-53-6) is a highly versatile, tri-functionalized molecular scaffold (1)[1]. Featuring a highly nucleophilic methanethiol group, an electrophilic aryl bromide, and an electron-modulating aryl fluoride, this compound enables orthogonal functionalization. This guide details its precise molecular weight characteristics, structural reactivity, and field-proven experimental protocols for deploying it in complex molecule synthesis.

Physicochemical Profiling & Molecular Weight Analysis

Accurate molecular weight (MW) determination is the foundational metric for stoichiometric precision and mass spectrometry (MS) analysis during reaction monitoring.

The exact mass calculation for C

H

BrFS is derived as follows:

- Carbon (C

) : $7 \times 12.011 = 84.077 \text{ g/mol}$

- Hydrogen (H

) : $6 \times 1.008 = 6.048 \text{ g/mol}$

- Bromine (Br

) : $1 \times 79.904 = 79.904 \text{ g/mol}$

- Fluorine (F

) : $1 \times 18.998 = 18.998 \text{ g/mol}$

- Sulfur (S

) : $1 \times 32.065 = 32.065 \text{ g/mol}$

Total Standard Molecular Weight: 221.09 g/mol ([1](#))[[1](#)].

Causality in MS Analysis (Self-Validating Control): Due to the natural isotopic abundance of Bromine (~50.69%

Br and ~49.31%

Br), the mass spectrum of **(5-Bromo-2-fluorophenyl)methanethiol** will exhibit a characteristic 1:1 doublet at m/z 220.0 and 222.0 in negative ion mode ($[M-H]$

). This distinct isotopic signature serves as a self-validating internal control, allowing

researchers to instantly confirm the preservation of the C-Br bond during initial thiol-functionalization steps.

Quantitative Data Summary

Property	Value / Description
Chemical Name	(5-Bromo-2-fluorophenyl)methanethiol
CAS Registry Number	1526753-53-6
Molecular Formula	C
	H
	BrFS
Molecular Weight	221.09 g/mol
MDL Number	MFCD23790665
SMILES	<chem>FC1=CC=C(Br)C=C1CS</chem>
Primary Reactivity	Nucleophilic substitution (Thiol), Cross-coupling (Bromide)

Structural Mechanics & Reactivity Mapping

The utility of this building block lies in the orthogonal reactivity of its functional groups:

- The Methanethiol (-CH

SH) Group: As a "soft" nucleophile, the benzyl mercaptan moiety undergoes rapid S-alkylation (thioetherification) under mild basic conditions. Its lower pKa (~9.5) compared to aliphatic thiols allows for chemoselective deprotonation without triggering unwanted nucleophilic aromatic substitution (S

Ar) on the halogenated ring (2)[2].

- The Bromo (-Br) Group: Positioned meta to the methanethiol group, the aryl bromide serves as a prime electrophile for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

- The Fluoro (-F) Group: The ortho-fluoro substituent exerts a strong inductive electron-withdrawing effect, modulating the electronics of the ring to stabilize transition states and improve the metabolic stability (blocking CYP450 oxidation) of the final drug candidate.

Experimental Protocols: Orthogonal Dual-Functionalization

To harness the full potential of **(5-Bromo-2-fluorophenyl)methanethiol**, a two-step orthogonal functionalization workflow is typically employed. The following protocols are designed as self-validating systems to ensure maximum yield and chemoselectivity.

Protocol A: Chemoselective Thioetherification (S-Alkylation)

Objective: Alkylate the thiol group while strictly preserving the aryl bromide for downstream coupling.

- Preparation: In an oven-dried flask under a nitrogen atmosphere, dissolve **(5-Bromo-2-fluorophenyl)methanethiol** (1.0 eq, 221.09 mg) in anhydrous N,N-Dimethylformamide (DMF) to a concentration of 0.2 M.
 - Causality: DMF is a polar aprotic solvent that heavily solvates the intermediate thiolate ion, maximizing its nucleophilicity. The inert nitrogen atmosphere is critical to prevent oxidative disulfide formation (homocoupling).
- Base Addition: Add Potassium Carbonate (K

CO

, 1.5 eq). Stir for 15 minutes at room temperature.

- Causality: K

CO

is a mild, insoluble base perfectly tuned to deprotonate the benzyl thiol without possessing the strength to trigger side reactions on the fluorinated aromatic ring.

- Alkylation: Dropwise add the target alkyl halide (R-X, 1.1 eq). Stir at room temperature for 2-4 hours.
 - Self-Validation: Monitor via LC-MS. The reaction is complete when the [M-H]⁺ peak at 220/222 disappears, replaced by the mass of the thioether product (still exhibiting the 1:1 Br isotopic doublet).
- Workup: Quench with distilled water and extract with Ethyl Acetate (3x). Wash the combined organic layers with brine (5x) to forcefully partition the DMF into the aqueous phase. Dry over anhydrous Na₂SO₄ and concentrate.

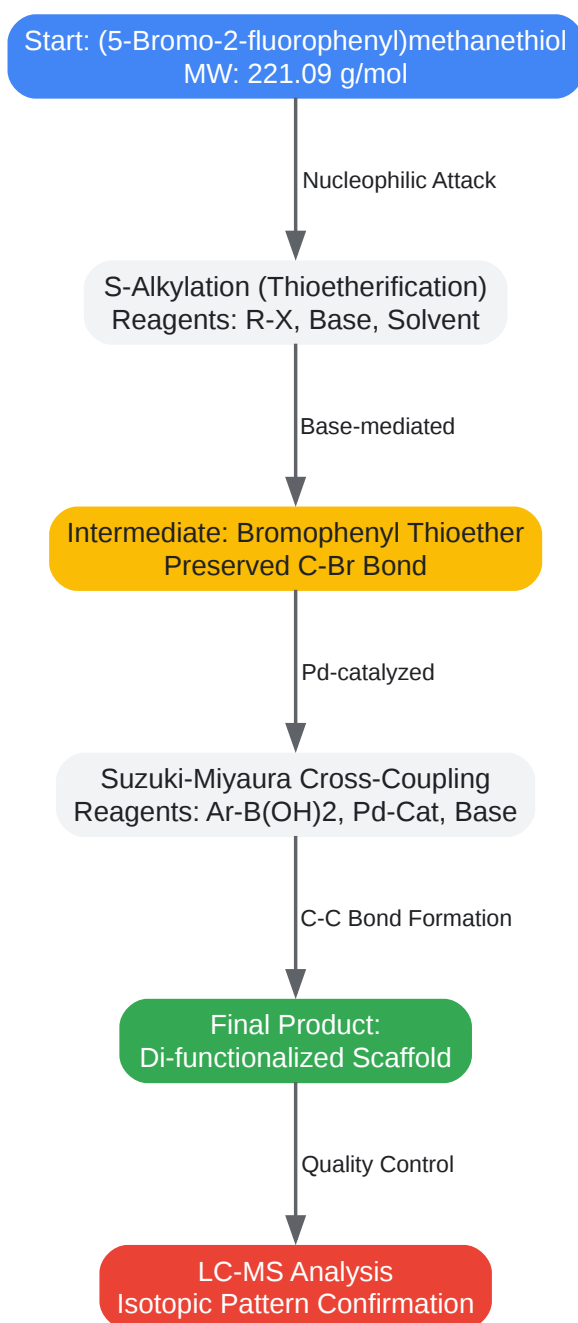
Protocol B: Suzuki-Miyaura Cross-Coupling of the Thioether Intermediate

Objective: Form a C-C bond at the C5 position via Pd-catalyzed cross-coupling (3)[3].

- Preparation: Charge a Schlenk tube with the bromophenyl thioether intermediate (1.0 eq), an arylboronic acid (Ar-B(OH)₂, 1.2 eq), and Sodium Carbonate (Na₂CO₃, 2.5 eq).
- Catalyst Addition: Add Pd(dppf)Cl₂ (0.05 eq).
 - Causality: Free thioethers are notorious for coordinating to and poisoning palladium catalysts. The use of a bidentate ligand like dppf (1,1'-Bis(diphenylphosphino)ferrocene) creates a sterically hindered, highly stable Pd-complex that resists sulfur poisoning, ensuring high oxidative addition rates into the C-Br bond.

- Reaction: Add a rigorously degassed solvent mixture of 1,4-Dioxane/Water (4:1 v/v). Heat to 90°C for 12 hours under nitrogen.
 - Causality: Water is essential to dissolve the inorganic base and generate the reactive boronate complex required for the transmetalation step of the catalytic cycle.
- Purification: Filter the crude mixture through a pad of Celite to remove palladium black, concentrate, and purify via silica gel flash chromatography.

Workflow Visualization



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Figure 1: Dual-functionalization workflow of **(5-Bromo-2-fluorophenyl)methanethiol**.

References

- Title: (5-Bromo-2-fluorophenyl)
- Title: Water-soluble SNS cationic palladium(II)
- Title: Mild, Additive-Free Thioetherification via Proton Transfer Dual Ionization Mechanism
Source: ResearchGate URL

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Sources

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